

An In-depth Technical Guide to (4-(isopentyloxy)phenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-(Isopentyloxy)phenyl)boronic acid

Cat. No.: B178781

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This technical guide provides comprehensive information on **(4-(isopentyloxy)phenyl)boronic acid**, tailored for researchers, scientists, and professionals in drug development. The guide details the compound's key physicochemical properties, a representative experimental protocol for its application in cross-coupling reactions, and a visualization of the underlying reaction mechanism.

Physicochemical Properties

(4-(isopentyloxy)phenyl)boronic acid, also known by its IUPAC name [4-(3-methylbutoxy)phenyl]boronic acid, is an organic compound frequently utilized in organic synthesis.^{[1][2]} Its properties are summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ BO ₃ ^{[1][2][3][4]}
Molecular Weight	208.06 g/mol ^{[1][2][3]}
IUPAC Name	[4-(3-methylbutoxy)phenyl]boronic acid ^{[1][2]}
CAS Number	1198156-69-2 ^[1]

Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a palladium-catalyzed cross-coupling reaction that forms a carbon-carbon bond between an organoboron compound and an organic halide or triflate.^{[5][6]} This reaction is a cornerstone of modern organic synthesis due to its mild conditions and tolerance of various functional groups.^[7] The following is a representative protocol for the coupling of **(4-(isopentyloxy)phenyl)boronic acid** with an aryl bromide.

Materials:

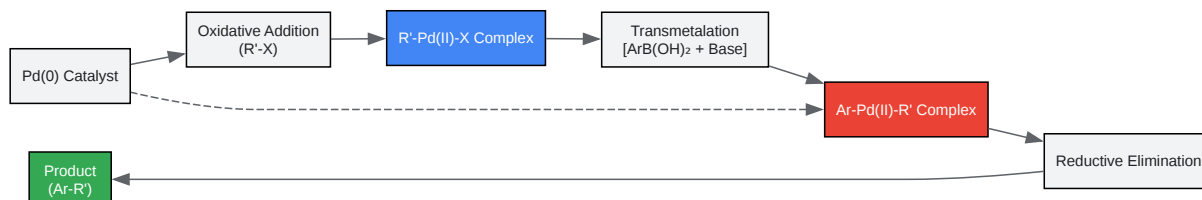
- **(4-(isopentyloxy)phenyl)boronic acid**
- Aryl bromide (e.g., 4-bromotoluene)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3) or another suitable base
- Solvent (e.g., a mixture of toluene and water)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware for extraction and purification

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine **(4-(isopentyloxy)phenyl)boronic acid** (1.2 equivalents), the aryl bromide (1.0 equivalent), and the base (e.g., K_2CO_3 , 2.0 equivalents).
- **Catalyst Preparation:** In a separate container, prepare the palladium catalyst. A common catalyst system is formed in situ from a palladium precursor and a phosphine ligand. For example, $Pd(OAc)_2$ (0.01 equivalents) and PPh_3 (0.04 equivalents) can be used.
- **Solvent Addition and Degassing:** Add the solvent system (e.g., a 4:1 mixture of toluene and water) to the reaction flask. To remove dissolved oxygen, which can deactivate the catalyst, degas the mixture by bubbling an inert gas (argon or nitrogen) through it for 15-20 minutes.
- **Catalyst Addition:** Under the inert atmosphere, add the palladium catalyst to the reaction mixture.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C) with vigorous stirring. Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within a few hours.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with water and transfer it to a separatory funnel. Extract the aqueous layer with an organic solvent like ethyl acetate (3 x 20 mL).
- **Purification:** Combine the organic extracts and wash them with brine. Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator. The crude product can then be purified by column chromatography on silica gel to yield the desired biaryl product.

Visualization of the Suzuki-Miyaura Coupling Mechanism

The catalytic cycle of the Suzuki-Miyaura reaction involves three key steps: oxidative addition, transmetalation, and reductive elimination.^[6] The following diagram illustrates this process.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (4-(isopentyloxy)phenyl)boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b178781#4-isopentyloxy-phenyl-boronic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b178781#4-isopentyloxy-phenyl-boronic-acid-molecular-weight-and-formula)

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